

Personal protective equipment for handling Naftidrofuryl

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Compound of Interest

Compound Name: Naftidrofuryl

Cat. No.: B1676916

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Essential Safety and Handling Guide for Naftidrofuryl

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **Naftidrofuryl**, ensuring the safety of all personnel. Adherence to these procedural guidelines is essential for minimizing exposure risks and maintaining a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Naftidrofuryl oxalate is classified as harmful if swallowed, and can cause skin and serious eye irritation.[1] It is also very toxic to aquatic life with long-lasting effects.[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE) for Handling **Naftidrofuryl**

PPE Category	Item	Standard/Specification
Eye/Face Protection	Safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[3]
Hand Protection	Protective gloves	Chemotherapy gloves meeting ASTM D6978 standard are recommended.[4] Inspect gloves prior to use.
Skin & Body Protection	Impervious clothing, Protective disposable gown	Gown should be lint-free, low-permeability, with a solid front, long sleeves, and tight-fitting cuffs.[1]
Respiratory Protection	Suitable respirator	Required when dust or aerosols may be generated. An elastomeric half-mask with a multi-gas cartridge and P100 filter may be necessary when handling packages not enclosed in plastic.

This table summarizes the essential PPE required for handling **Naftidrofuryl**. Always consult the specific Safety Data Sheet (SDS) for the product you are using for the most accurate and detailed information.

Operational and Disposal Plans

Engineering Controls:

- Work in a well-ventilated area.
- Use only in areas with appropriate exhaust ventilation.
- Ensure a safety shower and eye wash station are readily accessible.

Precautions for Safe Handling:

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly sealed in a cool, dry, and well-ventilated area.
- Recommended storage for the powder form is -20°C for up to 3 years or 4°C for up to 2 years.
- In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.

Spill and Accidental Release Measures:

- Evacuate: Evacuate personnel to safe areas.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.
- Absorb: For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).
- Clean-up: Decontaminate surfaces and equipment by scrubbing with alcohol.
- Dispose: Collect spillage and dispose of contaminated material in accordance with local regulations.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Discharge into the environment must be avoided.

- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols: First Aid Measures

In the event of exposure, follow these first aid protocols immediately:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting unless directed by medical personnel.
- In Case of Skin Contact: Wash with plenty of soap and water. Remove contaminated clothing and shoes and call a physician.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Promptly call a physician.
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give cardiopulmonary resuscitation (CPR).

Workflow for Handling Naftidrofuryl

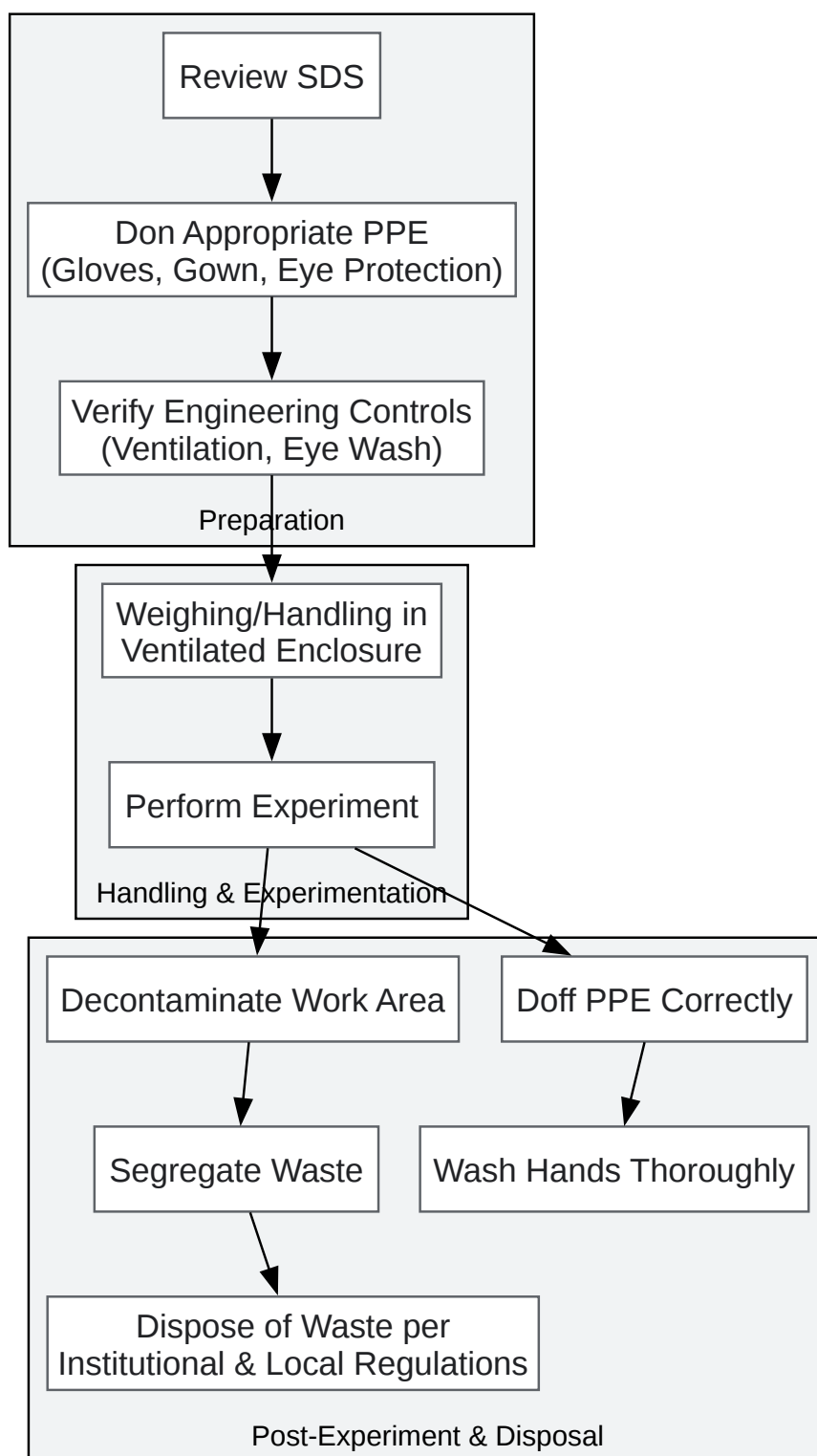


Figure 1: Safe Handling and Disposal Workflow for Naftidrofuryl

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